

Physicochemical Properties of Aselacin B: A Technical Guide

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Compound of Interest

Compound Name: Aselacin B

Cat. No.: B15623654

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Aselacins are a group of novel cyclic peptolides, isolated from the fungus *Acremonium* sp., that have garnered interest for their biological activity as endothelin receptor antagonists. This technical guide provides an in-depth overview of the core physicochemical properties of **Aselacin B**, along with detailed experimental protocols for their determination and relevant biological pathway information.

Core Physicochemical Data

The known physicochemical properties of **Aselacin B** are summarized in the table below. It is important to note that while some of these properties have been experimentally determined, others are based on computational predictions.

Property	Value	Source
CAS Number	156223-07-3	--INVALID-LINK--
Molecular Formula	C ₄₆ H ₆₆ N ₈ O ₁₂	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	923.06 g/mol	--INVALID-LINK--
Boiling Point (Predicted)	1392.9 ± 65.0 °C	--INVALID-LINK--
Density (Predicted)	1.30 ± 0.1 g/cm ³	--INVALID-LINK--
pKa (Predicted)	12.63 ± 0.70	--INVALID-LINK--

Experimental Protocols for Characterization

The structural elucidation and characterization of cyclic peptides like **Aselacin B** involve a combination of chromatographic and spectroscopic techniques. The following are detailed methodologies for key experiments.

High-Performance Liquid Chromatography (HPLC) for Purity and Analysis

HPLC is a fundamental technique for the separation, purification, and analysis of cyclic peptides.[1] A reverse-phase HPLC (RP-HPLC) method is typically employed.

- **Column:** A C18 or C4 column is often suitable. For cyclic peptides, a C4 modification can provide better retention times, especially when a higher concentration of organic solvent is needed for elution.[2]
- **Mobile Phase:** A gradient of water and acetonitrile (ACN) with an additive like formic acid (0.1%) or trifluoroacetic acid (TFA) (0.05%) is commonly used to ensure sharp peaks and compatibility with mass spectrometry.[2][3]
- **Gradient:** A shallow gradient, for instance, an increase of 1% organic phase per minute, is often effective for separating peptides.[4]

- Detection: UV detection is standard, with wavelengths typically set between 210 and 230 nm for peptide bonds.
- Temperature: Elevated column temperatures, such as 70°C, can improve peak shape and resolution.[\[2\]](#)

Mass Spectrometry (MS) for Molecular Weight and Sequencing

Mass spectrometry is crucial for determining the molecular weight and amino acid sequence of cyclic peptides.[\[5\]](#)

- Ionization: Electrospray ionization (ESI) is a common method for ionizing peptides for MS analysis.[\[6\]](#)
- Analysis: High-resolution mass spectrometers, such as Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instruments, are used to accurately determine the mass of the parent ion.[\[7\]](#)
- Tandem MS (MS/MS): To determine the sequence, the parent ion is selected and fragmented using collision-induced dissociation (CID).[\[8\]](#) The fragmentation of cyclic peptides is more complex than linear peptides because an initial ring-opening event is required.[\[5\]](#) This can lead to a superposition of fragment ions, making manual interpretation challenging.[\[8\]](#)
- Multi-step MS (MSⁿ): In an ion trap mass spectrometer, multiple stages of fragmentation can be performed to sequentially remove amino acid residues, which aids in determining the sequence and overcoming the ambiguities of single-stage MS/MS.[\[8\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy for 3D Structure Elucidation

NMR spectroscopy is the most powerful technique for determining the three-dimensional structure of cyclic peptides in solution.[\[9\]](#)

- Sample Preparation: The purified peptide is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆, CD₃OH, or a mixture of H₂O/D₂O).

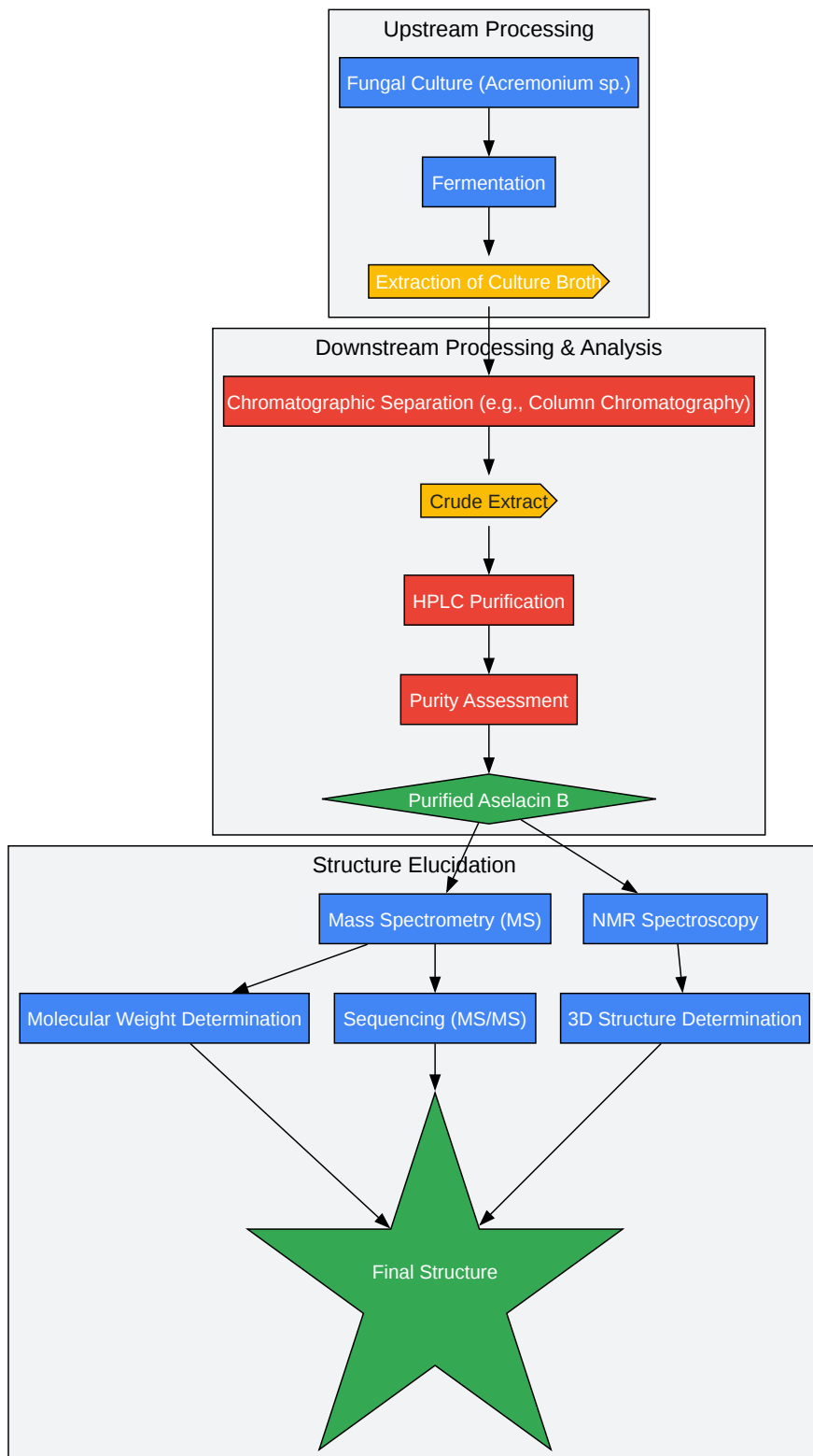
- 1D NMR: A standard ^1H NMR spectrum is acquired to observe the chemical shifts of all protons.
- 2D NMR Experiments: A suite of 2D NMR experiments is necessary for complete structure determination:
 - COSY (Correlation Spectroscopy): Identifies scalar-coupled protons, typically within the same amino acid residue.
 - TOCSY (Total Correlation Spectroscopy): Shows correlations between all protons within a spin system (i.e., all protons of an amino acid residue).
 - NOESY (Nuclear Overhauser Effect Spectroscopy) / ROESY (Rotating-frame Overhauser Effect Spectroscopy): These experiments detect protons that are close in space (typically $< 5 \text{ \AA}$), providing crucial distance restraints for 3D structure calculation.[\[10\]](#)
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates protons with their directly attached carbons or nitrogens (^{13}C or ^{15}N).
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two to three bonds, which helps in sequencing and identifying non-standard linkages.[\[11\]](#)
- Structure Calculation: The distance and dihedral angle restraints obtained from NMR experiments are used in molecular dynamics simulations and computational modeling to generate a family of 3D structures consistent with the experimental data.[\[9\]](#)

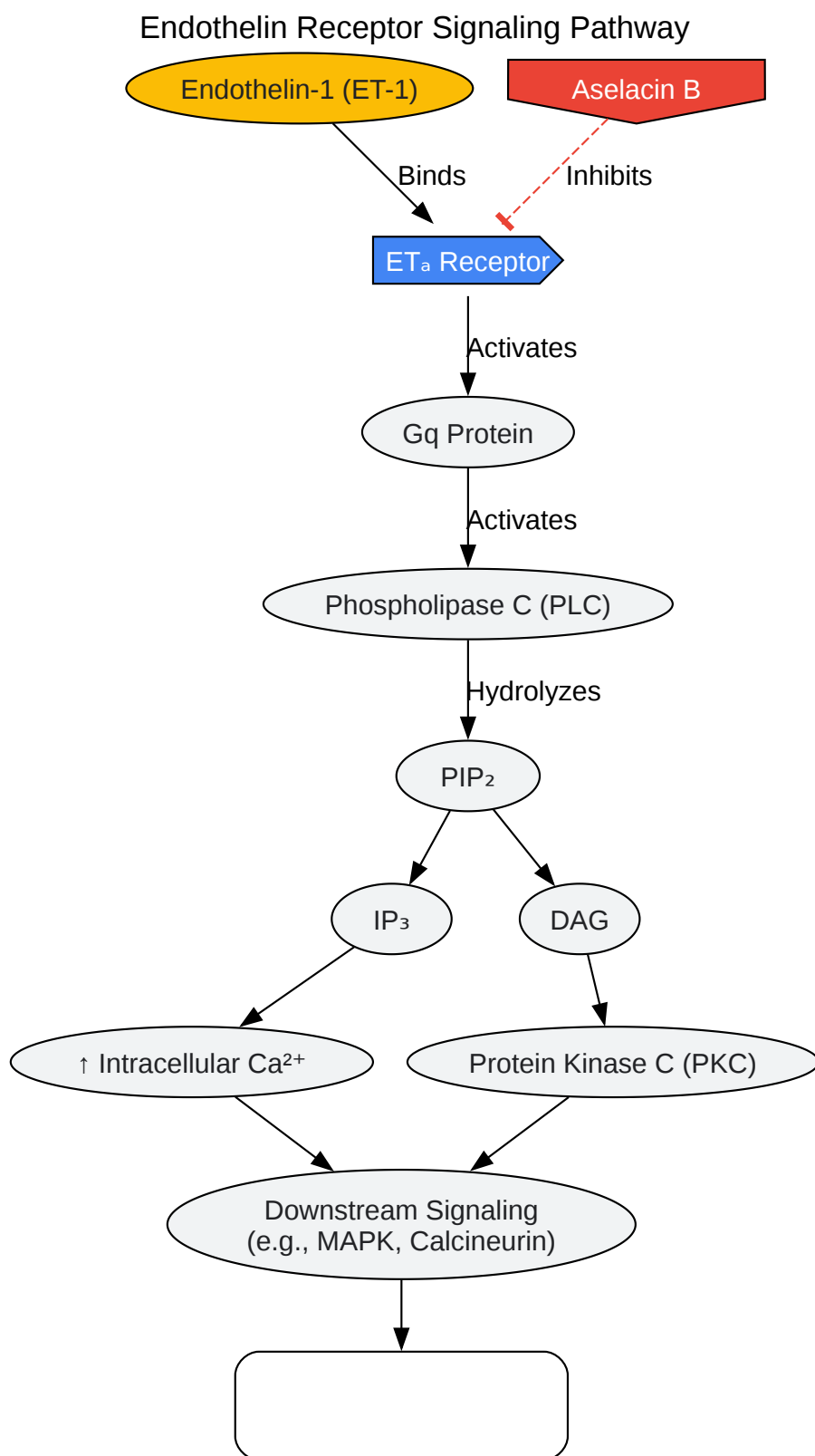
Visualization of Workflow and Biological Pathway

Experimental Workflow for Aselacin B Characterization

The following diagram illustrates a typical workflow for the isolation and structural elucidation of a natural product like **Aselacin B**.

Experimental Workflow for Aselacin B Characterization





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